

Personal protective equipment for handling 1-(1H-Indol-4-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1H-Indol-4-yl)ethanone

Cat. No.: B1316511

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Essential Safety and Handling Guide for 1-(1H-Indol-4-yl)ethanone

This guide provides crucial safety protocols and logistical information for the handling and disposal of **1-(1H-Indol-4-yl)ethanone** (CAS No. 50614-86-3). Adherence to these procedures is vital for ensuring a safe laboratory environment and proper chemical management for researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **1-(1H-Indol-4-yl)ethanone**
- CAS Number: 50614-86-3[1][2][3]
- Molecular Formula: C₁₀H₉NO[2][3]
- Molecular Weight: 159.19 g/mol [2]

Hazard Summary: **1-(1H-Indol-4-yl)ethanone** is classified as a hazardous substance. The GHS classification indicates that it is harmful if swallowed and causes skin and serious eye irritation.[2]

Hazard Classification	GHS Hazard Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation

Signal Word: Warning[2]

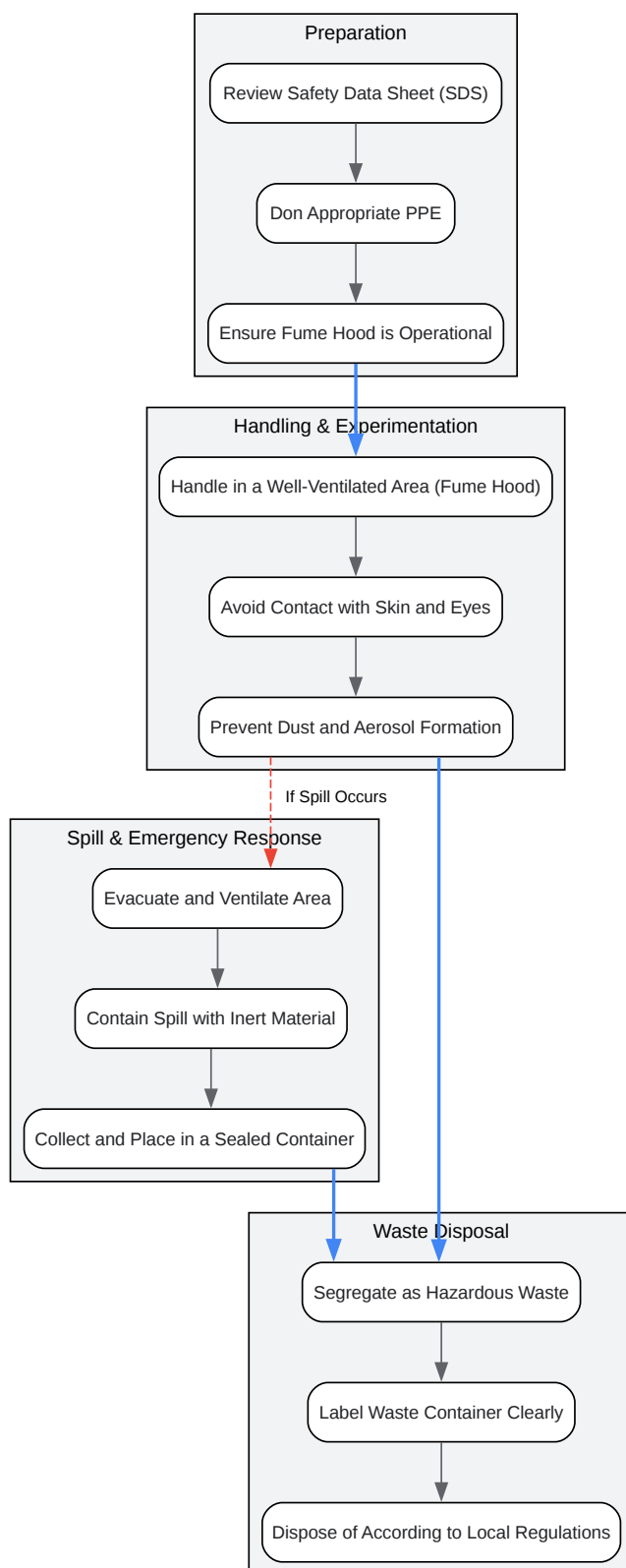
Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **1-(1H-Indol-4-yl)ethanone**.

Protection Type	Recommended Equipment	Specification Details
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles	Must conform to appropriate government standards such as EN166 (EU) or NIOSH (US).[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact.[4]
Laboratory coat	A standard lab coat should be worn to prevent skin contact.	
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust or aerosols. [4] If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational and Disposal Plan

A systematic approach to handling and disposal is essential for safety and environmental protection. The following workflow outlines the procedural steps from preparation to waste disposal.



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Workflow for Handling **1-(1H-Indol-4-yl)ethanone**

Experimental Protocols

Handling Procedure:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure that a chemical fume hood is available and functioning correctly. Put on all required personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.[4]
- Handling: Conduct all work in a well-ventilated area, preferably within a chemical fume hood, to prevent the formation and inhalation of dust and aerosols.[4] Avoid direct contact with skin and eyes.
- Weighing: If weighing the solid, do so in a manner that minimizes dust generation. A weigh boat or enclosed balance is recommended.
- In Case of Exposure:
 - Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, seek medical advice.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[4]
 - Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[2]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[4]

Disposal Plan:

- Waste Identification: **1-(1H-Indol-4-yl)ethanone** and any contaminated materials (e.g., gloves, weigh boats) must be treated as hazardous waste.
- Segregation: Do not mix with non-hazardous waste. Collect in a dedicated, clearly labeled, and sealed container that is chemically compatible.[5]
- Storage: Store the waste container in a designated and secure area, away from incompatible materials.

- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[4] Do not allow the product to enter drains.[4] Contaminated clothing should be removed and washed before reuse.[2]

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-(1H-Indol-4-yl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316511#personal-protective-equipment-for-handling-1-1h-indol-4-yl-ethanone]

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